Application Notes and Protocols for Staining Cellulose Fibers with Direct Blue 15

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Compound of Interest

Compound Name:	*Direct blue 15*
CAS No.:	*2429-74-5*
Cat. No.:	*B1206938*

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Introduction

Direct Blue 15, also known as Chicago Sky Blue 6B, is a water-soluble, blue diazo dye widely utilized in various scientific and industrial applications.[1] Its strong affinity for cellulosic materials makes it an excellent stain for the visualization and analysis of cellulose fibers in diverse sample types, including plant tissues, pulp and paper products, and biomaterials.[1][2] The interaction between **Direct Blue 15** and cellulose is primarily governed by non-covalent forces, including hydrogen bonding and van der Waals interactions, resulting in a stable and vibrant blue coloration of the cellulose fibers.[3] These application notes provide detailed protocols for the preparation and use of **Direct Blue 15** for staining cellulose fibers for microscopic analysis.

Data Presentation: Properties and Staining Parameters of **Direct Blue 15**

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The following table summarizes key quantitative data for **Direct Blue 15**, providing a foundation for its effective application in staining protocols.

Property / Parameter	Value / Recommended Range	Reference(s)
Chemical Formula	$C_{34}H_{24}N_6Na_4O_{16}S_4$	[2]
Molecular Weight	992.81 g/mol	[2]
Appearance	Blue powder	[2]
Solubility in Water	~60 g/L at 85°C; good solubility at room temperature	[2]
Insoluble in	Organic solvents	[2]
Optimal Staining Temperature	60 - 80 °C (for maximum affinity)	[2]
Staining Solution Concentration	0.1% - 1.0% (w/v) in distilled water	[4][5]
Incubation Time	30 minutes - 2 hours	[6][7]

Experimental Protocols

Materials and Reagents

- **Direct Blue 15** (C.I. 24400)
- Distilled or deionized water
- Microscope slides and coverslips
- Staining jars or Coplin jars
- Forceps
- Mounting medium (e.g., glycerol or a commercial mounting medium)

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- Cellulose fiber samples (e.g., plant tissue sections, paper fibers)

Preparation of Staining Solution

- Weighing the Dye: Accurately weigh the desired amount of **Direct Blue 15** powder to prepare a staining solution in the concentration range of 0.1% to 1.0% (w/v). For example, to prepare 100 mL of a 0.5% solution, weigh 0.5 g of **Direct Blue 15**.
- Dissolving the Dye: Add the weighed dye to the appropriate volume of distilled water in a beaker.
- Mixing: Stir the solution thoroughly using a magnetic stirrer until the dye is completely dissolved. Gentle heating (up to 60-80°C) can be applied to facilitate dissolution and enhance the staining affinity.[2]
- Cooling: If heated, allow the staining solution to cool to the desired staining temperature before use.

Staining Protocol for Cellulose Fibers

- Sample Preparation:
  - For plant tissues, prepare thin sections using a microtome to ensure proper stain penetration and visualization.
  - For paper or pulp samples, individual fibers can be teased apart and dispersed in a drop of water on a microscope slide.
- Staining:
  - Immerse the microscope slides with the cellulose fiber samples into a staining jar containing the prepared **Direct Blue 15** solution.
  - Ensure the samples are fully submerged.
  - Incubate for 30 minutes to 2 hours at room temperature or at an elevated temperature (60-80°C) for enhanced staining.[2] The optimal time will depend on the sample thickness and the desired staining intensity.

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- Washing:
  - Carefully remove the slides from the staining solution using forceps.
  - Rinse the slides briefly in a beaker of distilled water to remove excess stain.
  - Wash the slides in a series of two to three changes of distilled water for 2-5 minutes each to reduce background staining.
- Mounting:
  - After the final wash, remove the slides and carefully blot away excess water from around the specimen without touching it.
  - Place a drop of mounting medium over the stained fibers.
  - Gently lower a coverslip over the mounting medium, avoiding the formation of air bubbles.
- Visualization:
  - Examine the stained cellulose fibers under a light microscope. Cellulose fibers will appear blue against a clear or lightly colored background.

Visualizations

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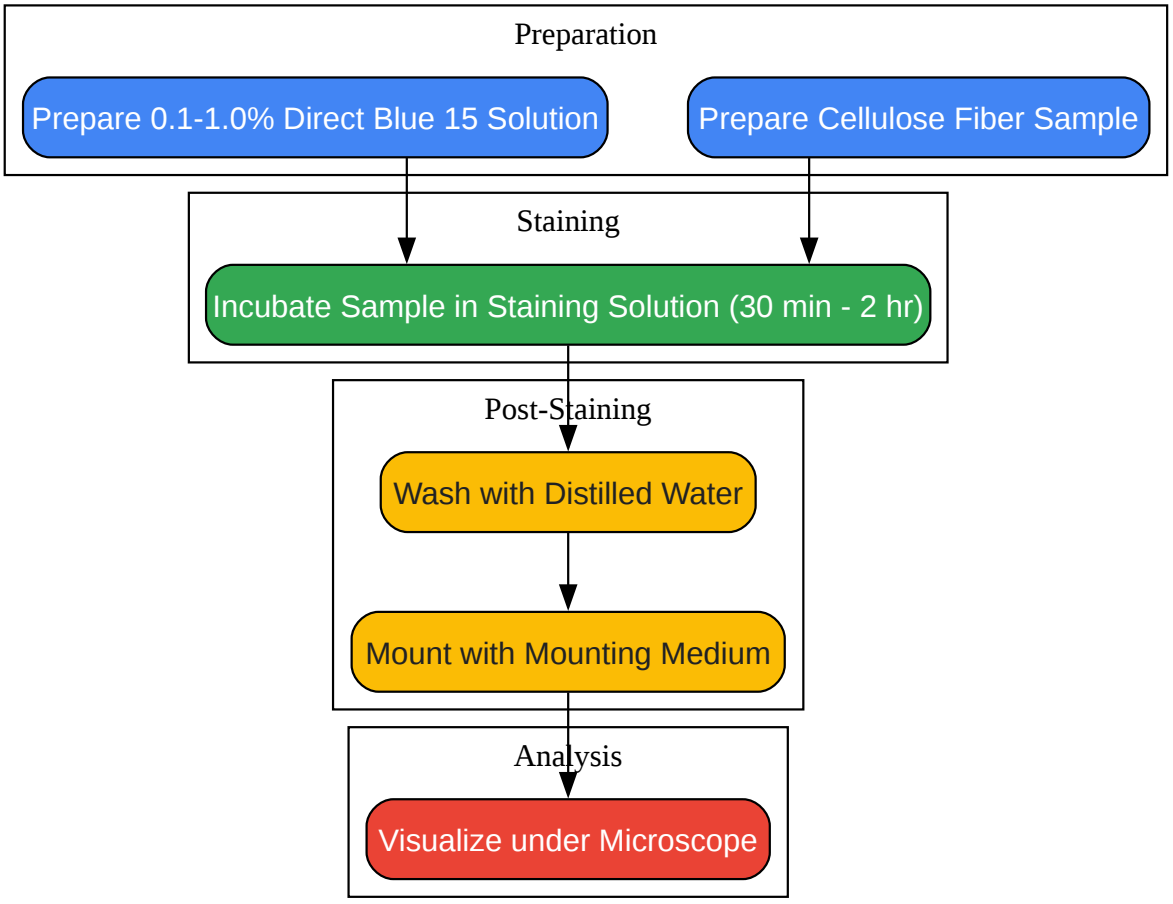

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Caption: Experimental workflow for staining cellulose fibers.

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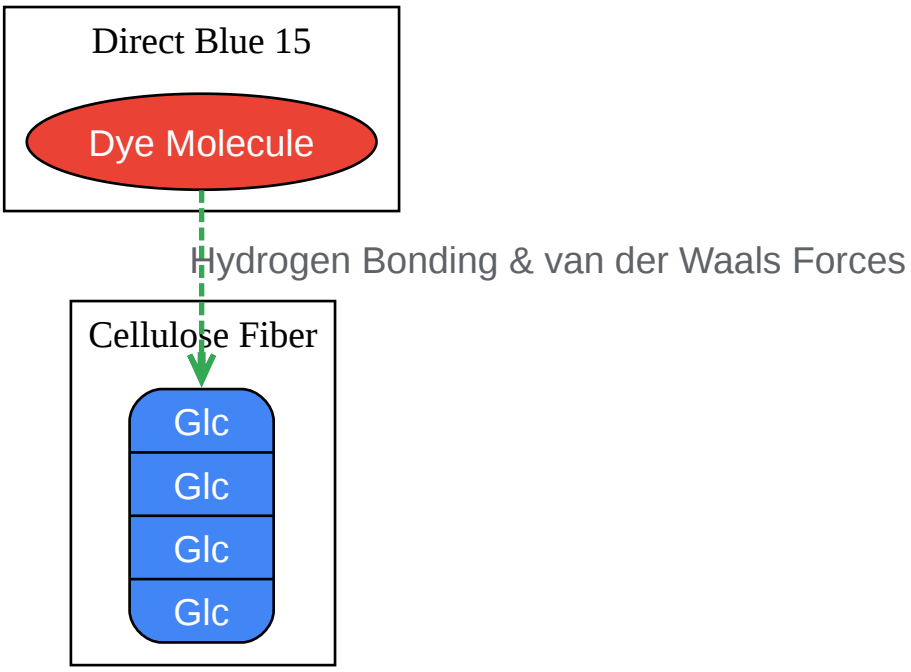

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Caption: Interaction of **Direct Blue 15** with a cellulose fiber.

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- 5. A Novel Contrast Stain for the Rapid Diagnosis of Dermatophytoses: A Cross-Sectional Comparative Study of Chicago Sky Blue 6B Stain, Potassium Hydroxide Mount and Culture -

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PMC [pmc.ncbi.nlm.nih.gov]

- 6. Practical tip: Chicago Sky Blue (CSB) stain can be added to the routine potassium hydroxide (KOH) wet-mount to provide a color contrast and facilitate the diagnosis of dermatomycoses [escholarship.org]
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